

handling and safety precautions methyl diazoacetate

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Methyl diazoacetate

CAS No.: 6832-16-2

Cat. No.: S3317935

[Get Quote](#)

Basic Chemical Data

The table below summarizes the identified chemical information for **Methyl Diazoacetate**.

Property	Value
CAS Number	6832-16-2 [1] [2]
Molecular Formula	$C_3H_4N_2O_2$ [1] [2]
Molecular Weight	100.076 g/mol [1] [2]
Common Synonyms	Methyl 2-diazoacetate; Diazoacetic acid methyl ester [1] [2]

Key Handling and Safety Precautions

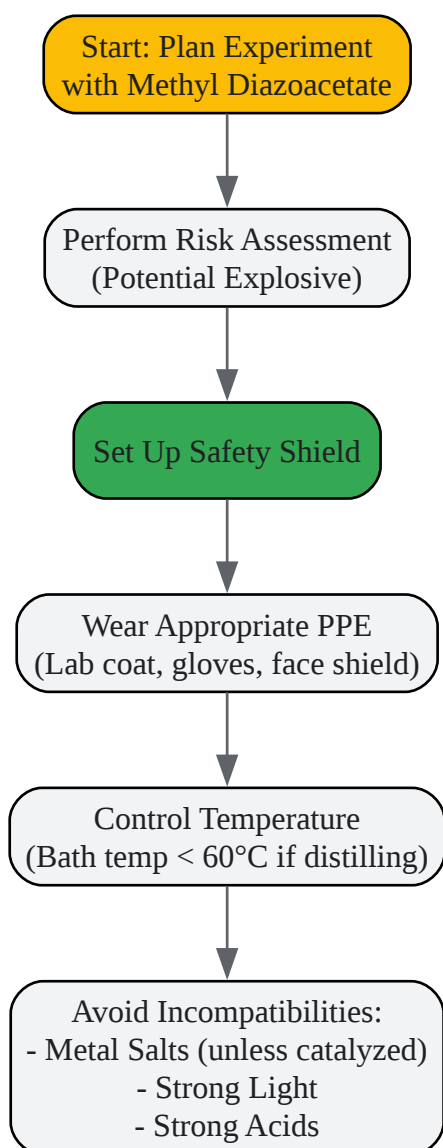
The most critical safety information from the search results is highlighted below.

- Explosion Hazard:** **Methyl diazoacetate** is a **potential explosive** [3]. This is the most significant risk associated with handling this compound.

- **Essential Safety Equipment:** All operations, including distillation and transfer, **must be performed behind a safety shield** to protect the researcher in case of a sudden decomposition or explosion [3].
- **Thermal Instability:** The compound should not be exposed to high temperatures. One procedure explicitly warns that distillation should be carried out with a **bath temperature below 60°C** [3].
- **Chemical Incompatibilities:** **Methyl diazoacetate** decomposes under the influence of **metal catalysts** (e.g., copper) [3] and **light** (photolysis) [4]. This property is used intentionally in its chemical reactions to generate carbene intermediates.

Recommended Handling Workflow

The following diagram outlines the core safety principles for handling **Methyl Diazoacetate** in a lab setting, based on the gathered information:



Click to download full resolution via product page

Frequently Asked Questions

- **Q1: Can I distill Methyl Diazoacetate to purify it?**
 - **A:** Yes, but it must be done with extreme caution. The published procedure specifies adding a spatula of potassium carbonate (K_2CO_3) to the crude ester to trap acid traces and **distilling behind a safety shield** with a bath temperature kept below 60°C [3].
- **Q2: What should I do if Methyl Diazoacetate is exposed to heat or a sharp impact?**
 - **A:** The search results do not provide specific first-aid or emergency response measures for incidents involving **Methyl Diazoacetate**. Given the identified explosion hazard, it is critical to consult the Material Safety Data Sheet (MSDS) for this specific compound and have an emergency plan in place before beginning work.

A Note on Information Gaps and Next Steps

The information found is a good starting point but is insufficient for creating a full troubleshooting guide. Key details commonly found in a technical support center are missing, such as:

- First-aid measures (in case of inhalation, skin contact, or ingestion).
- Fire-fighting measures.
- Proper storage conditions (e.g., temperature, sensitivity to light and air).
- Procedures for dealing with spills.
- Stability and reactivity data with specific substances.

For comprehensive safety information, you should consult the official Safety Data Sheet (SDS) from a reputable chemical supplier. Additionally, resources like *Bretherick's Handbook of Reactive Chemical Hazards* or *Sax's Dangerous Properties of Industrial Materials* may provide more detailed hazard data.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | CAS#:6832-16-2 | Chemsrvc METHYL DIAZOACETATE [chemsrc.com]
2. METHYL DIAZOACETATE | 6832-16-2 [chemicalbook.com]
3. Organic Syntheses Procedure [orgsyn.org]
4. Diazo - Wikipedia [en.m.wikipedia.org]

To cite this document: Smolecule. [handling and safety precautions methyl diazoacetate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3317935#handling-and-safety-precautions-methyl-diazoacetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com